

N-Me-Leu-OBzl.TosOH proper disposal procedures

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Compound of Interest

Compound Name: *N-Me-Leu-OBzl.TosOH*

Cat. No.: *B15155546*

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Proper disposal of **N-Me-Leu-OBzl.TosOH** (N-Methyl-L-leucine benzyl ester p-toluenesulfonate salt) is crucial for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly.

Disclaimer: These are general guidelines. Always consult your institution's Environmental Health and Safety (EHS) office and adhere to all local, state, and federal regulations regarding chemical waste disposal.

Chemical and Physical Properties

A summary of the key properties of **N-Me-Leu-OBzl.TosOH** is provided in the table below.

Property	Value
Physical State	Solid, white powder[1]
Molecular Formula	C20 H27 N O5 S[1]
Molecular Weight	393.50 g/mol [1]
Melting Point	156 - 160 °C[1]
Solubility	Soluble in water or 1% acetic acid[2][3]
Incompatibilities	Strong oxidizing agents[1]
Hazard Statements	May cause skin, eye, and respiratory irritation[4]

Personal Protective Equipment (PPE)

Before handling **N-Me-Leu-OBzl.TosOH**, ensure you are wearing the appropriate personal protective equipment.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Under normal use conditions where dust formation is avoided, respiratory protection is not typically required.[1] If dust is generated, use a particle filter.

Disposal Procedures

The primary method for the disposal of **N-Me-Leu-OBzl.TosOH** is to collect it as solid chemical waste. Do not release this substance into the environment or dispose of it in the regular trash or down the drain unless explicitly permitted by your local regulations and EHS office.[1]

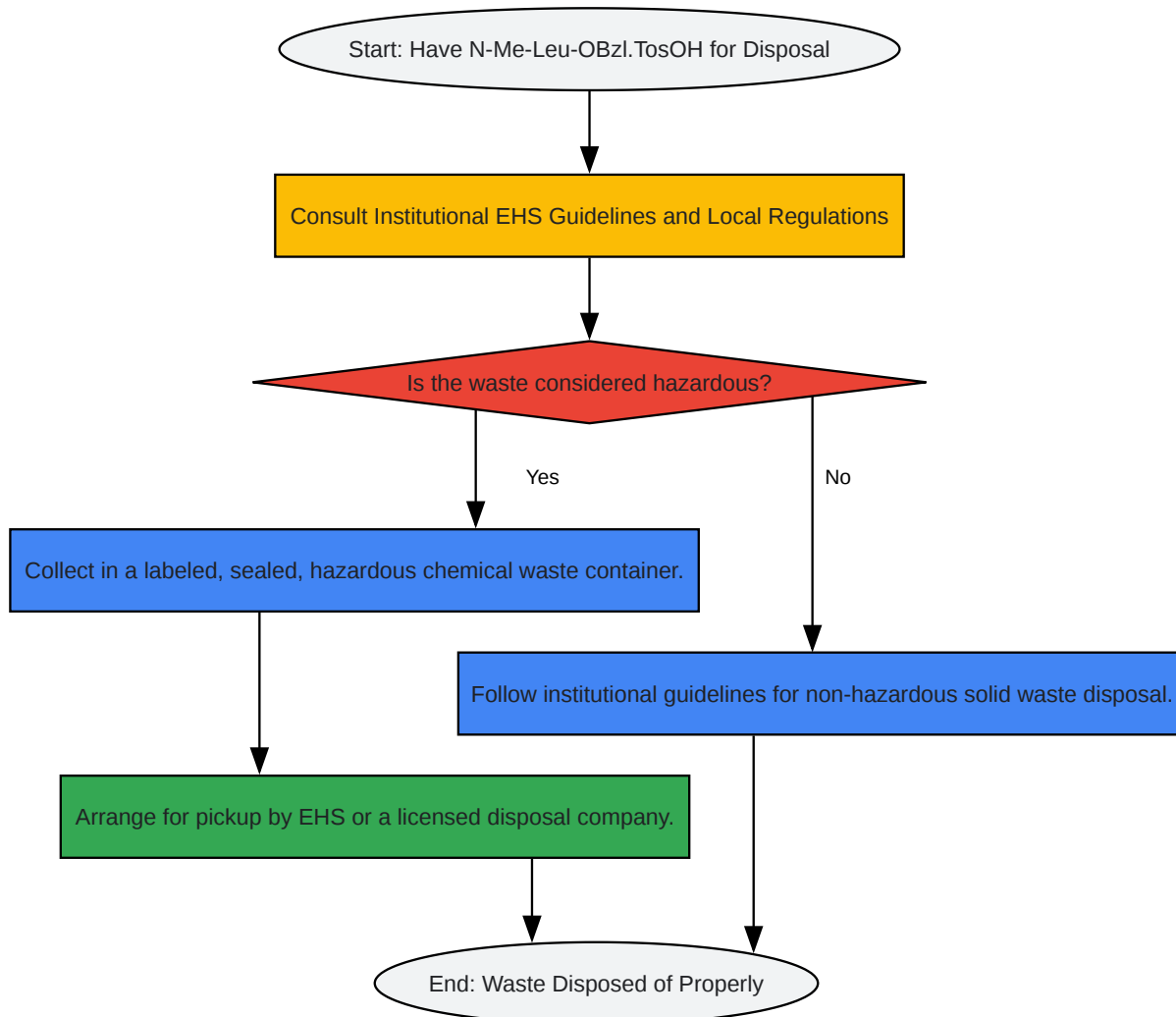
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Carefully sweep up the solid **N-Me-Leu-OBzl.TosOH**, avoiding dust formation.[\[1\]](#)
 - Place the collected solid into a clearly labeled, sealable, and chemically compatible waste container.
 - The container should be labeled with the full chemical name: "N-Methyl-L-leucine benzyl ester p-toluenesulfonate salt" and the appropriate hazard warnings.
- Container Management:
 - Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Waste Pickup:
 - Arrange for the disposal of the chemical waste through your institution's EHS office or a licensed hazardous waste disposal company.

While some non-hazardous solid chemicals, including certain amino acids, may be acceptable for disposal in normal trash in sealed containers, it is critical to confirm that **N-Me-Leu-OBzl.TosOH** is classified as such by your institution before proceeding with this method.[\[5\]](#) Given the irritation hazards, treating it as chemical waste is the most prudent approach.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Me-Leu-OBzl.TosOH**.

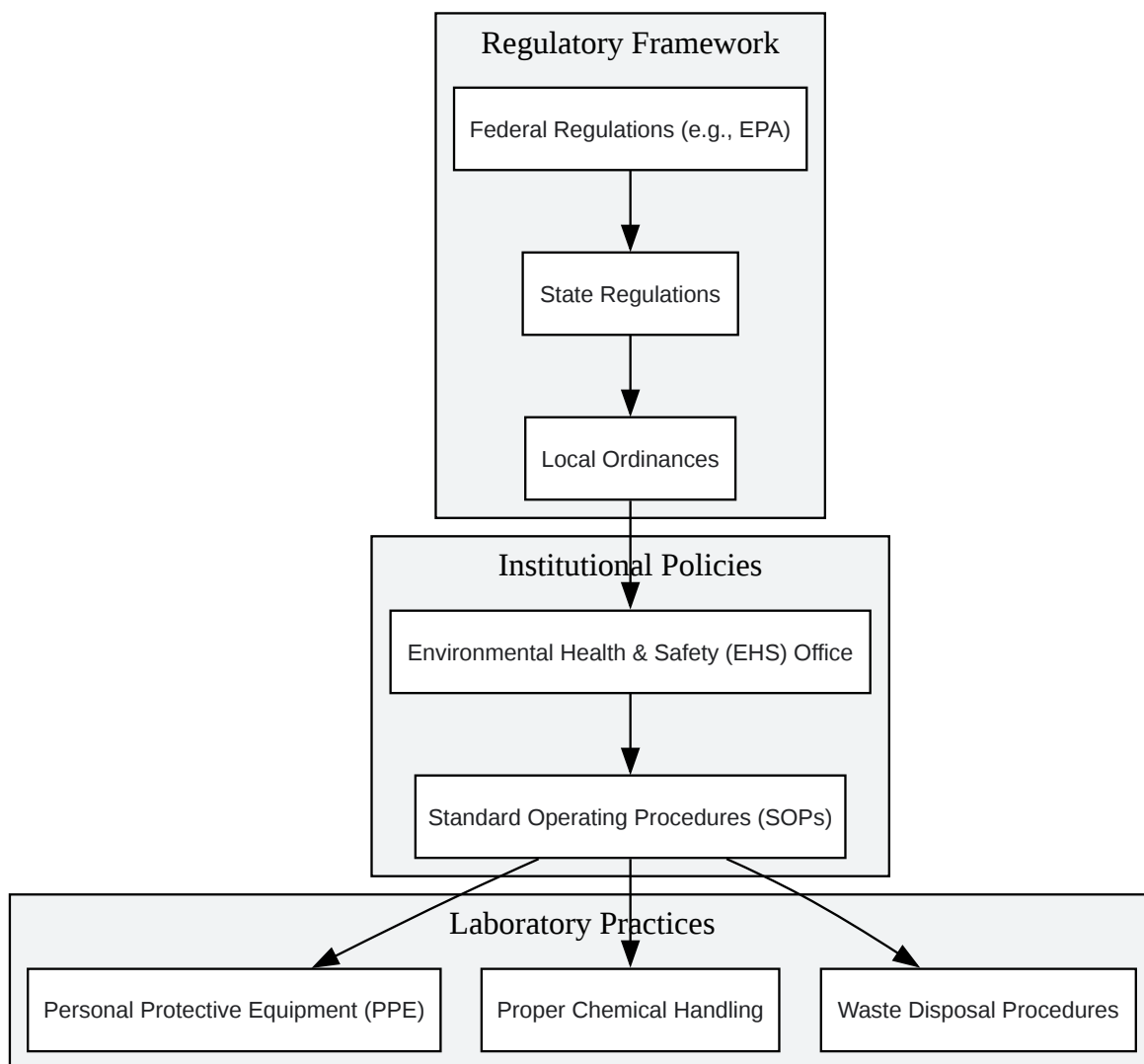


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Caption: Disposal decision workflow for **N-Me-Leu-OBzl.TosOH**.

Hierarchy of Safety and Disposal Considerations

This diagram outlines the logical relationships between safety protocols, regulatory compliance, and disposal procedures for laboratory chemicals like **N-Me-Leu-OBzl.TosOH**.



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Caption: Hierarchy of chemical safety and disposal guidelines.

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